

DL-ALANINE (N) Proper Disposal Procedures

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Compound of Interest

Compound Name: DL-ALANINE (15N)

Cat. No.: B1580380

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Part 1: Executive Safety Summary

STOP AND READ: Before initiating any disposal protocol, verify the isotope label. DL-Alanine (N) is a STABLE ISOTOPE.[1][2][3] It is NON-RADIOACTIVE.[1][4]

- Radioactivity Status: Negative (Bq).[1] It does not decay.[1][4]
- GHS Classification: Not classified as a hazardous substance or mixture (EC No. 1272/2008). [1][5][6]
- Primary Hazard: Low.[1] Standard laboratory hygiene applies.
- Critical Error Prevention: Do NOT dispose of this material in radioactive waste containers. Doing so will trigger expensive, unnecessary radioactive waste processing fees and regulatory audits.[1]

Part 2: Material Characterization & Hazard Profile[6]

To ensure compliant disposal, you must understand the physicochemical properties of the waste matrix.

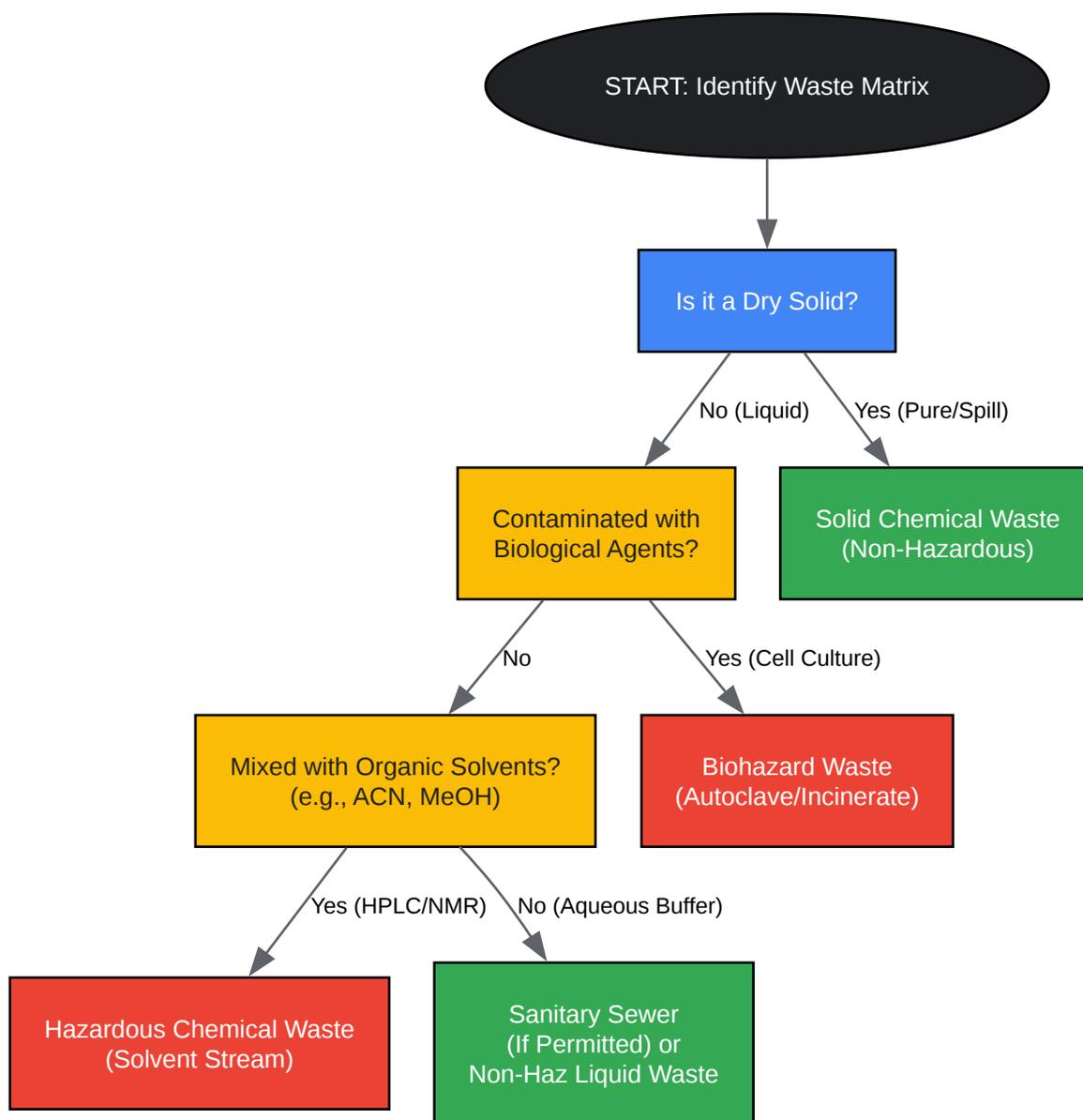
Property	Specification	Disposal Implication
Chemical Name	DL-Alanine (N)	Nitrogen-15 labeled amino acid.[1][7]
CAS Number	302-72-7 (Unlabeled) / 312623-85-1 (Labeled)	Use unlabelled CAS for general waste profiling if specific isotope CAS is not in system.[1][7]
Physical State	Crystalline Solid	Dust generation is the primary physical hazard.[7]
Solubility	Soluble in water	Aqueous solutions may be drain-disposable depending on local POTW* limits.[1][7]
Stability	Stable	Non-reactive under normal waste storage conditions.[1][7]
Toxicity	LD50 (Oral, Rat) > 5,000 mg/kg	Considered non-toxic for waste categorization.[7]

*POTW: Publicly Owned Treatment Works (Local sewer authority)[1]

Part 3: Disposal Decision Matrix (Workflow)

The following logic gate determines the correct waste stream based on the matrix in which the Alanine (

N) is dissolved.



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Figure 1: Decision matrix for segregating DL-Alanine (

N) waste streams.[1][7] Note that the "hazardous" classification usually arises from the solvent or biological contaminant, not the isotope itself.

Part 4: Detailed Disposal Protocols

Scenario A: Dry Solid (Excess or Spilled Material)

Context: Expired shelf stock or benchtop spills.

- Recovery: If the material is pure and unexpired, do not dispose.

N-Alanine is high-value.[1][7] Return to storage.

- Spill Cleanup:
 - Sweep up with a brush and dustpan or use a HEPA vacuum.[1]
 - Avoid generating dust clouds.[1][5][6]
- Containerization: Place in a clear plastic waste bag or a wide-mouth poly jar.
- Labeling: Label as "Non-Hazardous Chemical Waste: DL-Alanine."
 - Expert Tip: Cross out any "Radioactive" symbols if you reused a box.[1] This is the #1 cause of waste rejection.
- Disposal: Hand over to EHS for landfill or incineration according to local non-hazardous chemical waste rules.[1]

Scenario B: Liquid Waste - Organic Solvents (LC-MS/NMR)

Context: Material dissolved in Acetonitrile, Methanol, or DMSO.[1][7]

- Hazard Identification: The hazard is now the solvent, not the Alanine.
- Segregation: Do not pour down the sink.
- Containerization: Collect in an HDPE solvent waste carboy (e.g., "Halogenated" or "Non-Halogenated" depending on the solvent).
- Labeling: List all constituents.
 - Example: "Waste Methanol (90%), Water (10%), Trace **DL-Alanine (15N)**."[1][7]
- Disposal: Process via standard hazardous solvent waste stream.

Scenario C: Liquid Waste - Aqueous (Buffers/Stock Solutions)

Context: Dissolved in water, PBS, or saline without biologicals.[1][7]

- Regulatory Check: Consult your facility's wastewater discharge permit.[1]
 - Alanine is a standard amino acid and is readily biodegradable.[1]
 - Many municipalities permit drain disposal for dilute, non-toxic amino acid solutions (pH 6-9).[1]
- Action (If Permitted): Flush down the sanitary sewer with copious amounts of water (20:1 dilution).
- Action (If Prohibited): Collect in a carboy labeled "Non-Hazardous Aqueous Waste" and manage through EHS.

Scenario D: Biological Matrix (Cell Culture/Metabolic Studies)

Context: Media or cell lysates containing the tracer.

- Hazard Override: Biological hazards trump chemical hazards.[1]
- Inactivation: Add bleach (10% final concentration) or collect for autoclaving.[1]
- Disposal: Dispose of as Biohazard Waste (Red Bag/Box). The

N isotope requires no special tracking in this stream.

Part 5: Regulatory & Compliance Reference (RCRA) [1]

In the United States, the Resource Conservation and Recovery Act (RCRA) governs chemical disposal.

- P-List / U-List: DL-Alanine is NOT listed.[1][7]
- Characteristic Waste: Pure DL-Alanine does not exhibit Ignitability (D001), Corrosivity (D002), Reactivity (D003), or Toxicity (D004).[1][7]
- Conclusion: It is generally classified as Non-RCRA Regulated Waste unless mixed with hazardous solvents.[1]

Global Harmonization:

- EU: Waste Code (EWC) 16 05 09 (Discarded chemicals other than those mentioned in 16 05 06, 07 or 08).
- Japan: Industrial Waste Control Law - treat as "General Industrial Waste" (Sangyo Haikibutsu) unless infectious.[1]

Part 6: References

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- To cite this document: BenchChem. [DL-ALANINE (N) Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1580380#dl-alanine-15n-proper-disposal-procedures\]](https://www.benchchem.com/product/b1580380#dl-alanine-15n-proper-disposal-procedures)

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